

Introduction: The Strategic Value of Fluorinated Synthons

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Compound of Interest

Compound Name: 4-(2,2,2-Trifluoroethoxy)benzoic acid

CAS No.: 27914-56-3

Cat. No.: B1275395

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In the landscape of modern drug discovery and materials science, the strategic incorporation of fluorine into organic molecules is a cornerstone for modulating physicochemical and pharmacological properties.[1][2][3] Fluorine's high electronegativity and the strength of the carbon-fluorine bond can significantly enhance metabolic stability, binding affinity, and lipophilicity.[1][3] **4-(2,2,2-Trifluoroethoxy)benzoic acid** represents a valuable, yet under-documented, building block or synthon. It combines a rigid benzoic acid scaffold, ideal for presenting pharmacophores, with a metabolically robust trifluoroethoxy group. This guide offers a comprehensive technical overview of its core chemical properties, synthesis, and reactivity, providing researchers, medicinal chemists, and drug development professionals with a foundational understanding of its potential.

Chemical Identity and Structure

The molecule consists of a benzoic acid core substituted at the para (4-position) with a 2,2,2-trifluoroethoxy group. This substitution pattern is critical as it influences the molecule's symmetry and electronic properties.[4]

Caption: Structure of **4-(2,2,2-Trifluoroethoxy)benzoic acid**.

Physicochemical Properties

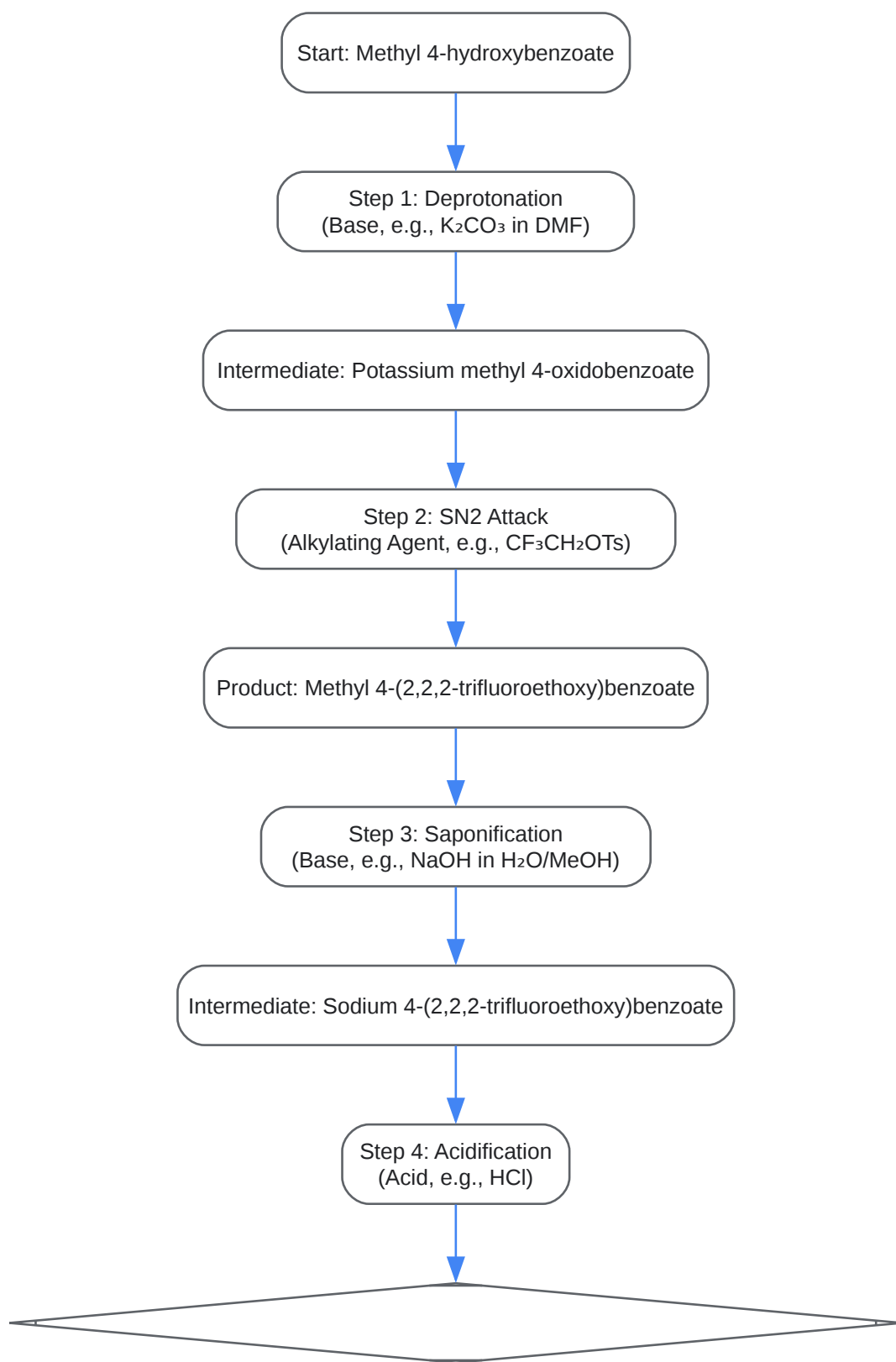
The properties of this molecule are dictated by the interplay between the polar, acidic carboxyl group and the lipophilic, electron-withdrawing trifluoroethoxy group.

Property	Value (Predicted/Estimated)	Rationale & References
CAS Number	Not assigned	Not found in public chemical databases.
Molecular Formula	C ₉ H ₇ F ₃ O ₃	Based on chemical structure.
Molecular Weight	220.15 g/mol	Calculated from the molecular formula.
Appearance	White to off-white crystalline solid	Typical for substituted benzoic acids.[5]
Melting Point	~180-190 °C	Expected to be significantly higher than benzoic acid (122.4°C) and 4-fluorobenzoic acid (184°C) due to increased molecular weight and potential for strong intermolecular hydrogen bonding and dipole interactions.[4]
Boiling Point	>250 °C (decomposes)	High melting point suggests a high boiling point, though decomposition is likely.[4]
pKa	~3.5 - 3.8	The strongly electron-withdrawing trifluoroethoxy group (-I effect) will increase the acidity of the carboxylic acid compared to benzoic acid (pKa 4.2).
Solubility	Soluble in DMSO, DMF, methanol, ethanol; sparingly soluble in water and nonpolar solvents.	The polar carboxylic acid group allows solubility in polar organic solvents, while the larger fluorinated tail limits aqueous solubility.

Synthesis and Purification

The most direct and widely applicable method for preparing **4-(2,2,2-trifluoroethoxy)benzoic acid** is the Williamson ether synthesis, an S_N2 reaction between a phenoxide and an alkylating agent.^{[6][7][8]} The carboxylic acid of the starting material, 4-hydroxybenzoic acid, must first be protected, typically as an ester, to prevent it from interfering with the basic conditions of the reaction.

Synthetic Workflow



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Caption: Synthetic workflow via Williamson ether synthesis.

Experimental Protocol (Self-Validating System)

This protocol describes a two-stage synthesis followed by purification and validation.

Part A: Synthesis of Methyl 4-(2,2,2-trifluoroethoxy)benzoate

- **Reagent Preparation:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and reflux condenser, combine methyl 4-hydroxybenzoate (1.0 eq), potassium carbonate (K_2CO_3 , 1.5 eq), and anhydrous dimethylformamide (DMF).
 - **Causality:** Methyl 4-hydroxybenzoate is used to protect the acidic proton of the carboxylic acid. K_2CO_3 is a suitable base for deprotonating the less acidic phenolic hydroxyl group without hydrolyzing the ester. DMF is a polar aprotic solvent that effectively solvates the cation and accelerates S_N2 reactions.[\[8\]](#)
- **Alkylation:** Add 2,2,2-trifluoroethyl tosylate (CF_3CH_2OTs , 1.1 eq) to the mixture. Heat the reaction to 80-90°C and stir for 4-6 hours.
 - **Causality:** 2,2,2-Trifluoroethyl tosylate is an excellent alkylating agent because tosylate is a superb leaving group.[\[7\]](#) Heating provides the necessary activation energy for the S_N2 reaction.
- **Workup & Isolation:** Cool the mixture to room temperature and pour it into cold water. Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- **Validation (Intermediate):** The crude ester can be purified by column chromatography on silica gel. Its identity can be confirmed by 1H NMR spectroscopy before proceeding.

Part B: Hydrolysis to the Final Product

- **Saponification:** Dissolve the purified ester from Part A in a mixture of methanol and 10% aqueous sodium hydroxide (NaOH). Stir the mixture at reflux for 2-3 hours until TLC analysis indicates complete consumption of the starting material.
 - **Causality:** NaOH mediates the saponification (hydrolysis) of the methyl ester to the corresponding sodium carboxylate salt.[\[9\]](#)

- Acidification & Precipitation: Cool the reaction mixture in an ice bath. Slowly acidify with 6M hydrochloric acid (HCl) until the pH is ~1-2. A white precipitate should form.[\[10\]](#)
 - Causality: Acidification protonates the sodium carboxylate, which is soluble in water, to form the neutral carboxylic acid, which is poorly soluble and precipitates out.[\[10\]](#)
- Purification: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold water to remove inorganic salts.
- Final Validation: Recrystallize the crude product from an ethanol/water mixture to obtain pure **4-(2,2,2-trifluoroethoxy)benzoic acid**.[\[11\]](#) The purity and identity are confirmed by measuring the melting point and acquiring spectroscopic data (NMR, IR).

Spectroscopic Data Analysis (Predicted)

Spectroscopic analysis is essential for the unambiguous identification of the final product. The following are the expected key features.

- ^1H NMR:
 - Aromatic Protons: Two doublets in the range of δ 7.0-8.2 ppm. Due to the para-substitution, this will form a symmetric AA'BB' system. The two protons ortho to the carboxyl group will be further downfield than the two protons ortho to the ether group.
 - Methylene Protons (-OCH₂-): A quartet around δ 4.5 ppm. The signal is split into a quartet by the three adjacent fluorine atoms (^3JHF coupling).
 - Carboxylic Acid Proton (-COOH): A broad singlet, typically $> \delta$ 10 ppm, which is exchangeable with D₂O.[\[12\]](#)
- ^{13}C NMR:
 - Carbonyl Carbon (-C=O): A singlet around δ 167-172 ppm.
 - Aromatic Carbons: Four distinct signals for the aromatic carbons, with C1 (attached to COOH) and C4 (attached to the ether) appearing as low-intensity quaternary signals.

- Methylene Carbon (-OCH₂-): A quartet due to one-bond coupling to the three fluorine atoms (¹JCF).
- Trifluoromethyl Carbon (-CF₃): A quartet due to one-bond coupling to the three fluorine atoms (¹JCF).
- Infrared (IR) Spectroscopy:
 - O-H Stretch: A very broad and strong absorption band from ~2500-3300 cm⁻¹, characteristic of the hydrogen-bonded carboxylic acid dimer.[\[13\]](#)[\[14\]](#)
 - C=O Stretch: A strong, sharp absorption band around 1680-1710 cm⁻¹.[\[13\]](#)
 - C-F Stretches: Multiple strong, intense absorption bands in the fingerprint region, typically between 1100-1300 cm⁻¹.
 - C-O Ether Stretches: Absorptions around 1250 cm⁻¹ (asymmetric) and 1050 cm⁻¹ (symmetric).

Reactivity and Stability

- Carboxylic Acid Reactivity: The carboxyl group is the primary site of reactivity. It can be readily converted to a variety of derivatives:
 - Esters: Via Fischer esterification (acid catalysis with an alcohol).
 - Amides: By first converting the acid to an acid chloride (e.g., with thionyl chloride, SOCl₂) followed by reaction with an amine. This is a common strategy for incorporating the molecule into larger structures, as demonstrated with related isomers.[\[9\]](#)[\[15\]](#)
 - Reduction: The carboxylic acid can be reduced to a primary alcohol using strong reducing agents like lithium aluminum hydride (LiAlH₄).
- Ether Linkage Stability: The aryl ether bond is generally stable to a wide range of reaction conditions, except for very harsh reagents like HBr or BBr₃. The trifluoroethoxy group is chemically robust and resistant to metabolic oxidation, which is a primary reason for its use in drug design.[\[1\]](#)

- **Aromatic Ring Reactivity:** The benzoic acid ring is deactivated towards electrophilic aromatic substitution due to the electron-withdrawing nature of the carboxyl group.
- **Storage:** The compound is expected to be a stable crystalline solid. It should be stored in a cool, dry place away from strong bases.

Applications in Research and Development

While specific applications for the 4-isomer are not documented, its structural motifs are highly relevant in medicinal chemistry and materials science.

- **Medicinal Chemistry Building Block:** Fluorinated benzoic acids are crucial intermediates in the synthesis of pharmaceuticals.^{[1][4]} The trifluoroethoxy group is particularly valued as a bioisostere for other groups, offering improved metabolic stability and fine-tuning of lipophilicity to enhance cell permeability and target engagement.^{[2][3]} This compound is an ideal starting point for developing inhibitors, receptor antagonists, or other bioactive molecules where a para-substituted benzoic acid is a known pharmacophore.
- **Probe for Structure-Activity Relationship (SAR) Studies:** In a drug development campaign, comparing the biological activity of the 4-isomer with its ortho- and meta-counterparts can provide critical insights into the optimal substitution pattern for target binding.^[4]

Safety and Handling

No specific GHS data exists for **4-(2,2,2-trifluoroethoxy)benzoic acid**. However, based on the hazard profile of the closely related 2,5-bis(2,2,2-trifluoroethoxy)benzoic acid^{[16][17]}, the following hazards should be assumed:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Precautions:

- Handle in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.

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